

Proper Disposal Procedures for 3-Fluoro-5-methylphenylacetic Acid

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Compound of Interest

Compound Name: 3-Fluoro-5-methylphenylacetic acid

Cat. No.: B1303433

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For immediate reference, treat **3-Fluoro-5-methylphenylacetic acid** as a halogenated organic acid waste. Do not dispose of this chemical down the drain or in regular trash. All disposal procedures must comply with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) office for specific guidance.

This guide provides essential safety and logistical information for the proper disposal of **3-Fluoro-5-methylphenylacetic acid** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and environmental responsibility.

Hazard Identification and Safety Precautions

Based on safety data for **3-Fluoro-5-methylphenylacetic acid** (CAS No. 518070-22-9) and similar chemical structures, the primary hazards are summarized below. Always refer to the specific Safety Data Sheet (SDS) for the most accurate and detailed information.

Personal Protective Equipment (PPE) is mandatory when handling this compound:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat and closed-toe shoes are required.

- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.

Quantitative Data Summary

Property	Value
CAS Number	518070-22-9
Molecular Formula	C ₉ H ₉ FO ₂
Appearance	Solid
Primary Hazards	Skin Irritant, Eye Irritant, Respiratory Irritant
Disposal Category	Halogenated Organic Waste

Step-by-Step Disposal Protocol

This protocol outlines the standard operating procedure for the collection and disposal of **3-Fluoro-5-methylphenylacetic acid** waste.

1. Waste Segregation:

- Do not mix **3-Fluoro-5-methylphenylacetic acid** with other waste streams unless explicitly permitted by your EHS office.
- As a fluorinated compound, it must be disposed of as halogenated organic waste^{[1][2][3]}.
- Keep it separate from non-halogenated solvents, aqueous waste, and incompatible chemicals (e.g., strong bases or oxidizing agents).

2. Waste Collection:

- Use a designated, compatible, and properly sealed waste container. The container should be made of a material that will not react with the acid.
- The container must be in good condition, with no leaks or cracks^[4].

- Perform all transfers of the chemical waste inside a certified chemical fume hood to minimize exposure.

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste"[\[4\]](#)[\[5\]](#).
- The label must include the full chemical name: "**3-Fluoro-5-methylphenylacetic acid**". Do not use abbreviations or chemical formulas[\[4\]](#).
- Indicate the approximate quantity or concentration of the waste.
- Include the date when the waste was first added to the container.

4. Storage:

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- Ensure secondary containment is used to prevent spills.
- Store away from incompatible materials.

5. Disposal:

- Arrange for the collection of the hazardous waste through your institution's EHS office or a licensed chemical waste disposal contractor[\[6\]](#).
- Follow all institutional procedures for waste pickup requests.

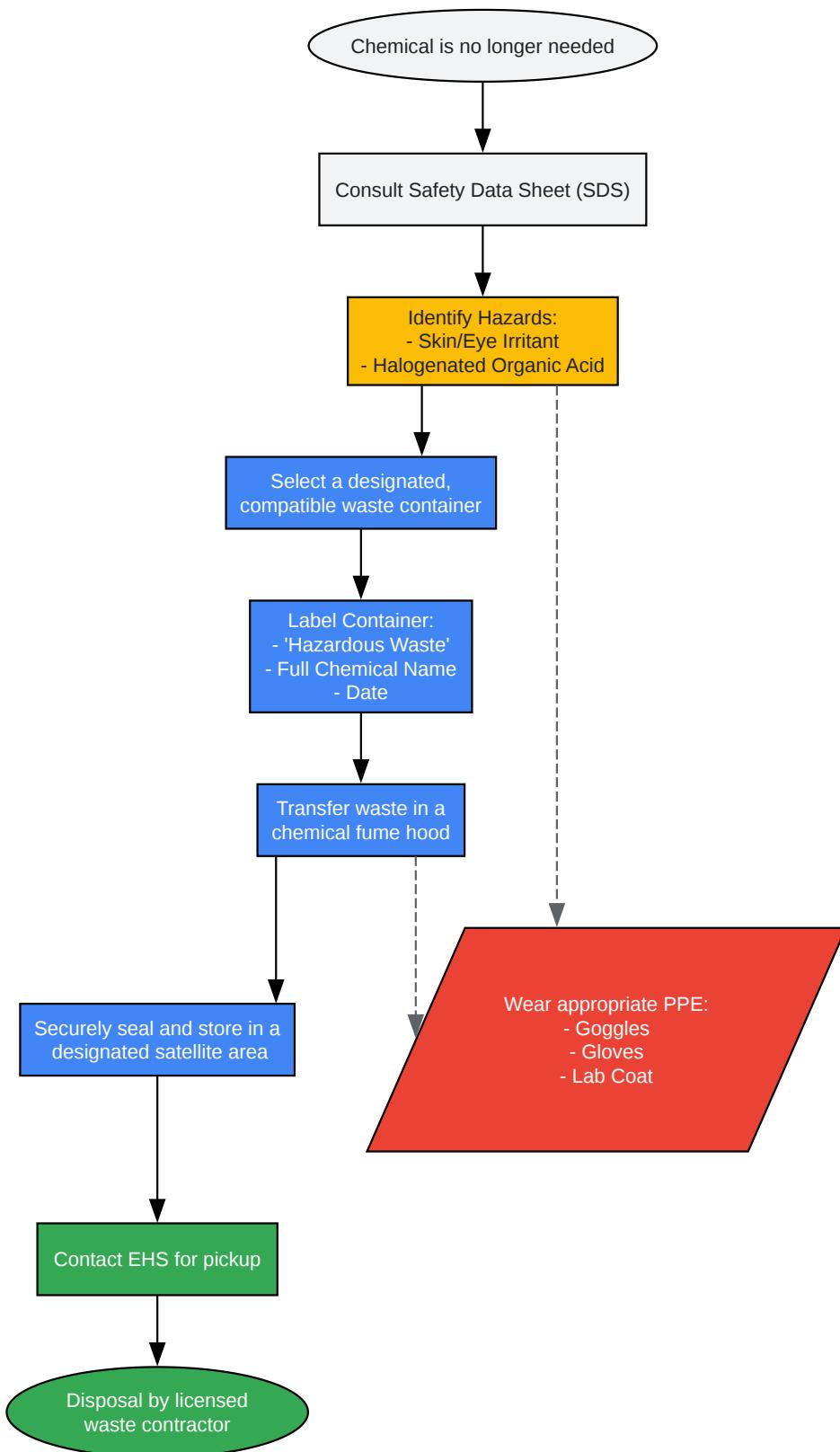
Empty Container Disposal:

- Empty containers that held **3-Fluoro-5-methylphenylacetic acid** must be triple-rinsed with a suitable solvent[\[4\]](#)[\[7\]](#).
- The rinsate must be collected and disposed of as hazardous waste[\[4\]](#)[\[7\]](#).

- After triple-rinsing, the container may be disposed of in the regular trash or recycled, depending on institutional policies. Deface the original label before disposal.

Experimental Workflow and Disposal Logic

The following diagram illustrates the decision-making process for the proper disposal of **3-Fluoro-5-methylphenylacetic acid**.

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Caption: Workflow for the proper disposal of **3-Fluoro-5-methylphenylacetic acid**.

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